

# tin neodecanoate in wood coatings and polyurethane coatings

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## Compound Focus: Tin(2+) neodecanoate

CAS No.: 49556-16-3

Cat. No.: S1904512

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## Organotin Catalysts in Polyurethane Coatings

Organotin catalysts are crucial in polyurethane (PU) production, particularly for Coatings, Adhesives, Sealants, and Elastomers (CASE) applications. They function as **Lewis acids**, accelerating the reaction between isocyanates and polyols by accepting electrons from the isocyanate group [1].

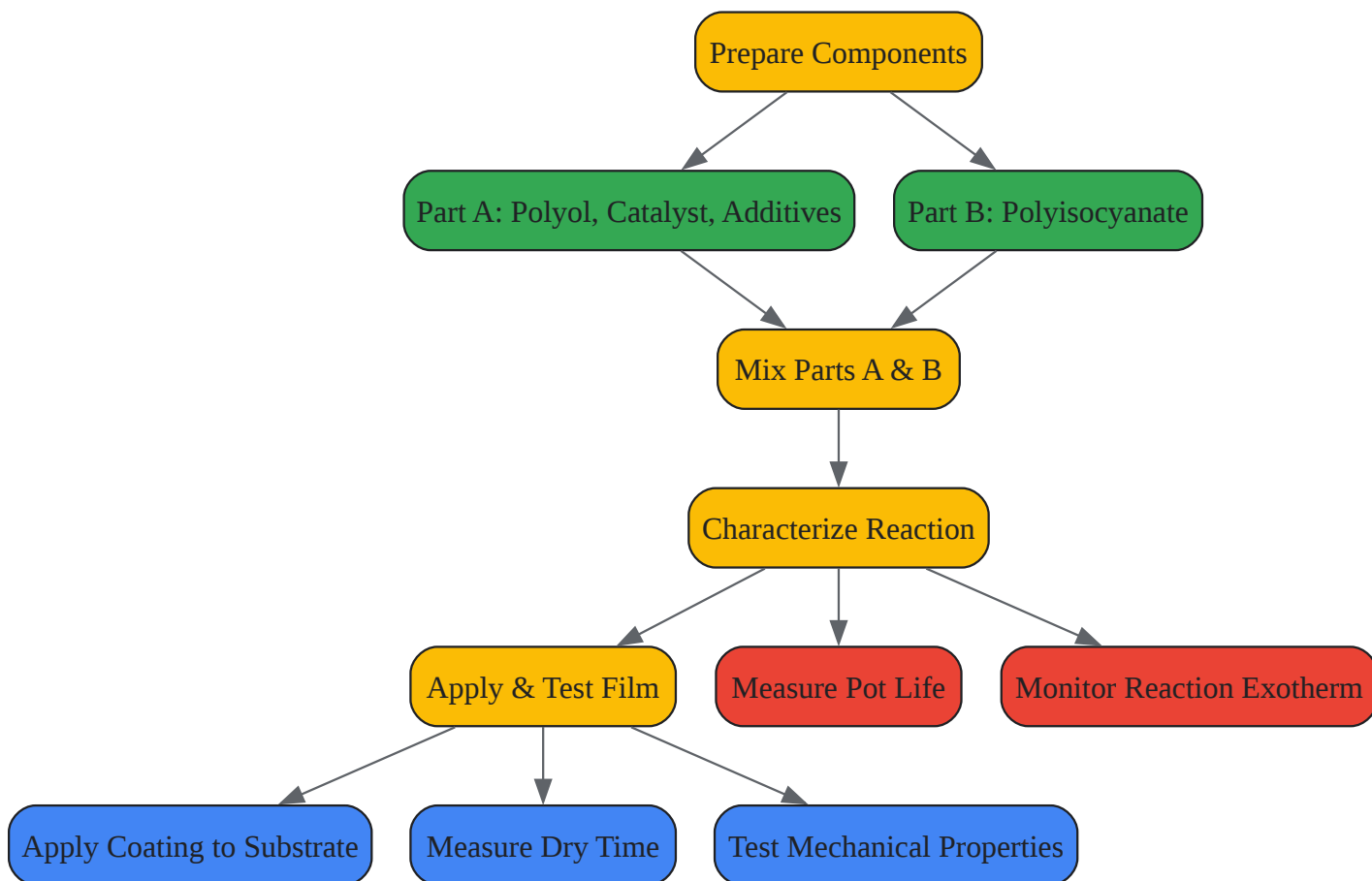
The table below compares organotin catalysts with other common types used in polyurethane systems:

Catalyst Type	Example	Advantages	Disadvantages
<b>Tin</b>	Dibutyltin Dilaurate (DBTL), Dioctyltin Dilaurate (DOTL) [1]	High reactivity, strong selectivity for the urethane reaction [1]	Less favorable labelling for some chain lengths [1]
<b>Bismuth</b>	Bismuth carboxylates [1]	Strong selectivity, low toxicity [1]	Sensitive to moisture, requires higher dosage [1]
<b>Zinc</b>	Zinc carboxylates [1]	Strong selectivity, low toxicity, good through-cure at high temperatures [1]	Weaker catalytic strength [1]

Catalyst Type	Example	Advantages	Disadvantages
<b>Amine</b>	DABCO, DMDEE [1]	Promotes both urethane formation and foaming (water reaction) [1]	Strong odor, can cause discoloration [1]
<b>Mercury</b>	Phenylmercuric neodecanoate [1]	Long pot life with rapid back-end cure [1]	Poor toxicological status [1]

## Protocol: Evaluating Catalysts in a Polyurethane Coating Formulation

This general protocol outlines a method for evaluating the performance of different catalysts, including organotin, in a two-component polyurethane coating system.



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## Title: PU Coating Catalyst Evaluation Workflow

### 1. Prepare Components

- **Part A (Polyol Side):** Combine polyol resin(s), the catalyst under investigation (e.g., DBTL at 0.1-0.5% by weight), and any additives (flow agents, defoamers). Ensure homogeneity [1].
- **Part B (Isocyanate Side):** Use a standard polyisocyanate, such as an aliphatic isocyanate like HDI biuret or trimer for coatings [1].

### 2. Mix and Characterize Reaction

- Mix Parts A and B in the specified NCO:OH ratio, typically 1:1 to 1.1:1 [1].
- **Pot Life:** Record the time for the mixture to double in viscosity.

- **Exotherm Profile:** Monitor the temperature change over time using a thermocouple in an insulated cup.

### 3. Apply Coating and Test Film Properties

- Draw down the mixed formulation on a glass or metal panel.
- **Dry Times:** Record set-to-touch, dust-free, and tack-free times.
- **Final Film Properties:** After full cure (typically 7-14 days), test for hardness (e.g., pendulum hardness), adhesion (cross-cut test), chemical resistance, and gloss [2].

## Lead Neodecanoate in Wood & Resin Coatings

While not the requested compound, lead neodecanoate is a classic metal carboxylate drier used in oxidative cure systems like alkyd resins for wood varnishes. It acts as a **primary drier** (through-dry catalyst) that promotes the decomposition of hydroperoxides and cross-linking of the resin film [3].

### Typical Use in a Wood Varnish Formulation [3]:

Ingredient	Function	% by Weight
Alkyd Resin (long oil)	Binder	60%
Mineral Spirits	Solvent	25%
Lead Neodecanoate (12% Pb)	Primary Drier	0.3%
Cobalt Neodecanoate	Secondary Drier	0.1%
Anti-skinning Agent (e.g., MEKO)	Prevents gelation in can	0.2%
Additives (e.g., UV stabilizer)	Enhance performance	1.0%

## Safety and Handling Notes

When working with metal carboxylate catalysts like organotin or lead soaps, adhere to strict safety protocols:

- **Personal Protective Equipment (PPE):** Wear gloves, safety goggles, and lab coats. Respiratory protection may be necessary if vapors or mists are present [3].
- **Ventilation:** Always handle materials in a well-ventilated area or fume hood [3].
- **Storage:** Keep in tightly sealed containers away from heat and incompatible materials like strong acids or oxidizers [3].

## Alternative Information and Next Steps

The information gap regarding **tin neodecanoate** specifically suggests it may be a less common catalyst. For your research, consider these paths:

- **Explore Alternatives:** The provided data on **Dibutyltin Dilaurate (DBTL)** is extensive and represents a well-established industry standard for tin catalysts in polyurethane coatings [1].
- **Refine Your Search:** You may find more specific data by searching scientific literature or patents for "**tin carboxylate catalysts**" or the specific **CAS number** for tin neodecanoate.
- **Consult Suppliers:** Directly contacting manufacturers of metal carboxylates or polyurethane additives could yield technical data sheets with the application notes and protocols you require.

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## References

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